

# **Application Notes and Protocols for Identifying TOR Target Genes using RNA Sequencing**

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for utilizing RNA sequencing (RNA-seq) to identify and analyze target genes of the Target of Rapamycin (TOR) signaling pathway. TOR is a highly conserved serine/threonine kinase that acts as a central regulator of cell growth, proliferation, and metabolism in response to nutrients, growth factors, and cellular energy levels.[1][2] Dysregulation of the TOR pathway is implicated in various diseases, including cancer, making its downstream targets of significant interest for therapeutic development.

#### **Introduction to TOR Signaling**

The TOR kinase is a core component of two distinct multiprotein complexes: TOR Complex 1 (TORC1) and TOR Complex 2 (TORC2).[3] These complexes are regulated by different upstream signals and have distinct downstream effectors.[3] TORC1 is sensitive to nutrients and growth factors, and its activation promotes anabolic processes such as protein synthesis and ribosome biogenesis while inhibiting catabolic processes like autophagy.[1][4] TORC2 is generally regulated by growth factors and is involved in cytoskeletal organization and cell survival. Understanding the transcriptional output of the TOR signaling pathway is crucial for elucidating its role in cellular physiology and pathology.

#### **Experimental Design and Strategy**

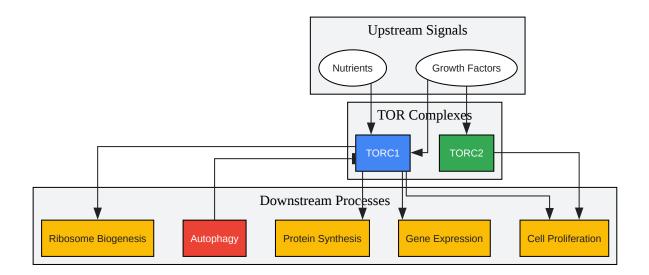


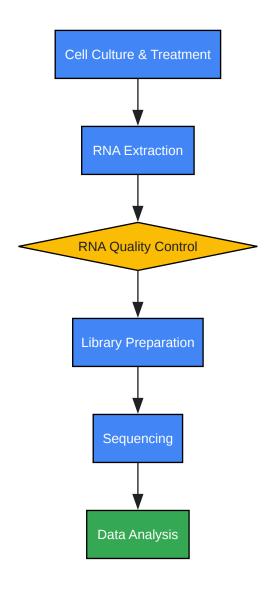
A common strategy to identify TOR target genes is to inhibit TOR activity and then use RNA-seq to compare the transcriptomes of inhibitor-treated cells with control cells.[5] This allows for the identification of genes whose expression is significantly altered upon TOR inhibition, suggesting they are downstream targets of the TOR pathway.

### **TOR Signaling Pathway**

The following diagram illustrates a simplified model of the TOR signaling pathway, highlighting key upstream regulators and downstream processes.









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